

Technical Guide: Initial Characterization of Piperidine-1-valeronitrile (CAS 4734-49-0)

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Compound of Interest

Compound Name: Piperidine-1-valeronitrile

CAS No.: 4734-49-0

Cat. No.: B1293954

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Executive Summary

Piperidine-1-valeronitrile (CAS 4734-49-0), also known as 5-(piperidin-1-yl)pentanenitrile, is a tertiary amine intermediate utilized in the synthesis of pharmaceutical agents, particularly antihistamines and analgesics requiring a piperidine linker. Its structure comprises a saturated piperidine heterocycle N-alkylated with a pentanenitrile chain.

This guide outlines the initial characterization protocol required to validate the identity and purity of this compound. Unlike routine quality control, initial characterization requires a "first-principles" approach to prove the structure is not an isomer or degradation product. The workflow prioritizes Nuclear Magnetic Resonance (NMR) for connectivity and Infrared Spectroscopy (IR) for functional group verification, supported by Mass Spectrometry (MS) for molecular weight confirmation.

Critical Quality Attribute (CQA) Focus:

- differentiation: Distinguishing the target from the hydrolysis byproduct (amide) and the N-oxide impurity.

- Stoichiometry: Verifying the 1:1 ratio of the piperidine ring to the valeronitrile chain.

Chemical Identity & Structural Logic

Before instrumental analysis, the theoretical physicochemical properties must be established to set experimental parameters.

Property	Value / Description	Analytical Relevance
CAS Number	4734-49-0	Unique Identifier
Formula	C ₁₀ H ₁₈ N ₂	MW: 166.27 g/mol
Structure	Piperidine ring attached to - (CH ₂) ₄ -CN	Tertiary amine (basic); Nitrile (neutral)
pKa (Predicted)	~10.1 (Piperidine nitrogen)	Requires basic mobile phase (pH > 10) or ion-pairing for HPLC retention.
Solubility	Soluble in DCM, Chloroform, Methanol.	Use CDCl ₃ for NMR to avoid solvent overlap.
Boiling Point	~130-135 °C (at reduced pressure)	GC-amenable, but watch for thermal degradation of nitrile.

Synthesis Context & Impurity Profiling

Understanding the synthesis route is mandatory for anticipating impurities. The standard synthesis involves the nucleophilic substitution of 5-chlorovaleronitrile by piperidine.

Reaction: Piperidine + 5-Chlorovaleronitrile + K₂CO₃ → **Piperidine-1-valeronitrile** + KCl

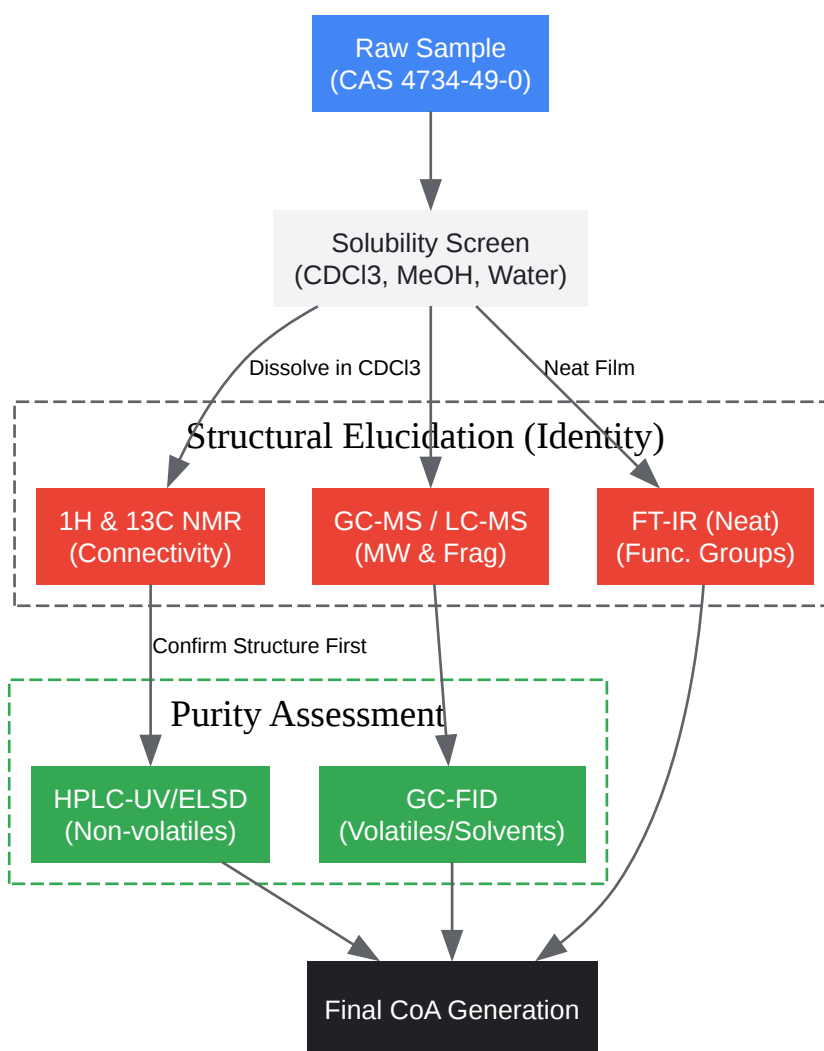
Impurity Table:

Impurity Type	Origin	Detection Method
Piperidine	Unreacted Starting Material	GC-FID (Early eluter)
5-Chlorovaleronitrile	Unreacted Starting Material	GC-MS (Distinct Isotope Pattern Cl^{35}/Cl^{37})
5-(Piperidin-1-yl)pentanamide	Hydrolysis of Nitrile (Moisture)	HPLC (Shift in RT), IR (Amide bands)
Piperidine-N-oxide	Oxidation (Air exposure)	LC-MS (+16 Da), NMR (Downfield shift)

Analytical Characterization Workflow

The following workflow ensures a self-validating dataset. We do not rely on a single technique; the MS confirms the mass, while the NMR confirms the connectivity that the MS cannot resolve.

Experimental Workflow Diagram



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Figure 1: Integrated analytical workflow for the structural validation of **Piperidine-1-valeronitrile**.

Detailed Spectroscopic Protocols

Nuclear Magnetic Resonance (NMR)

Objective: Confirm the integrity of the piperidine ring and the linear valeronitrile chain. Solvent: Chloroform-d (CDCl₃) is preferred to prevent H-D exchange and provide clear baseline resolution.

Predicted ¹H-NMR Signals (400 MHz, CDCl₃):

δ (ppm)	Multiplicity	Integration	Assignment	Structural Logic
2.38	Triplet (t)	2H	-CH ₂ -CN	Protons alpha to the electron-withdrawing nitrile group.
2.32	Triplet (t)	6H	N-(CH ₂) ₃	Overlap of the chain alpha-N and the two ring alpha-N protons.
1.55-1.70	Multiplet (m)	6H	Chain/Ring	Beta-protons in the pentyl chain and piperidine ring.
1.40-1.50	Multiplet (m)	4H	Ring/Chain	Gamma-protons (remote from functional groups).

Validation Criteria:

- **Integration Ratio:** The ratio of the alpha-CN triplet (2H) to the total aliphatic region (16H) must be exactly 1:8.
- **Symmetry:** The piperidine ring protons (alpha-N) should appear equivalent due to rapid chair-chair interconversion at room temperature.

Infrared Spectroscopy (FT-IR)

Objective: Confirm the presence of the Nitrile group and absence of N-H (secondary amine impurity). **Method:** ATR (Attenuated Total Reflectance) on neat liquid.

- **Key Diagnostic Peak:** $2245 \pm 5 \text{ cm}^{-1}$ (Medium, Sharp). This is the C $\equiv$ N stretch.
 - **Note:** If this peak is weak or broad, suspect hydrolysis to amide.

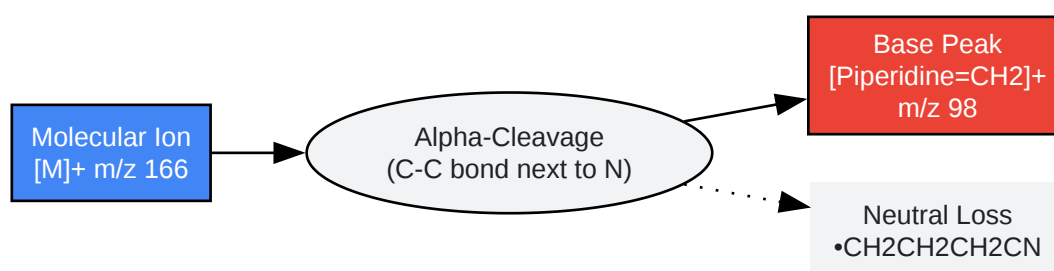
- Bohlmann Bands: $\sim 2700\text{--}2800\text{ cm}^{-1}$. Several weak bands indicating C-H stretches adjacent to a nitrogen lone pair (confirms tertiary amine).
- Absence of N-H: No broad band at $3300\text{--}3500\text{ cm}^{-1}$ (proves no unreacted piperidine).

Mass Spectrometry (GC-MS)

Objective: Confirm Molecular Weight (166) and fragmentation pattern. Ionization: Electron Impact (EI, 70 eV).

Fragmentation Pathway Logic: Tertiary amines undergo alpha-cleavage adjacent to the nitrogen atom.^[1]

- Molecular Ion (M^+): m/z 166 (Weak intensity).
- Base Peak: m/z 98.
 - Mechanism:^[2] Cleavage of the pentanenitrile chain alpha to the nitrogen, leaving the piperidine ring with a methylene group (N-methylenepiperidinium ion).
- Secondary Fragment: m/z 84 (Piperidiny radical cation).



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Figure 2: Primary fragmentation pathway under Electron Impact (EI) ionization.

Chromatographic Purity Method (HPLC)

Since the compound lacks a strong UV chromophore (only the weak nitrile absorbance at $\sim 210\text{ nm}$), standard UV detection is risky.

Recommended Protocol:

- Detector: Charged Aerosol Detector (CAD) or ELSD (Evaporative Light Scattering) is highly recommended for uniform response. If UV is the only option, use 210 nm.
- Column: C18 Base-Deactivated (e.g., Agilent Zorbax Eclipse XDB-C18), 4.6 x 150 mm, 3.5 μm .
- Mobile Phase:
 - A: 10 mM Ammonium Bicarbonate (pH 10.0) — High pH ensures the amine is deprotonated and retains well.
 - B: Acetonitrile.
- Gradient: 10% B to 90% B over 15 minutes.
- Flow Rate: 1.0 mL/min.

System Suitability Requirement:

- Tailing Factor (T) must be < 1.5 . (Piperidine derivatives are notorious for peak tailing on acidic silanols; high pH buffer mitigates this).

Safety & Handling

- Nitrile Toxicity: While aliphatic nitriles are generally less toxic than simple cyanides, they can metabolize to release HCN. Handle in a fume hood.
- Skin Absorption: Piperidine derivatives are lipophilic and can penetrate skin. Wear nitrile gloves (double-gloving recommended).
- Storage: Store under Nitrogen at 2–8°C. Amines can absorb CO₂ from the air to form carbamates; nitriles can hydrolyze with moisture.

References

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